

# Application Notes and Protocols: Sulesomab for Osteomyelitis Imaging

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## Compound of Interest

Compound Name:	Sulesomab
CAS No.:	167747-19-5
Cat. No.:	B1169531

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## Introduction

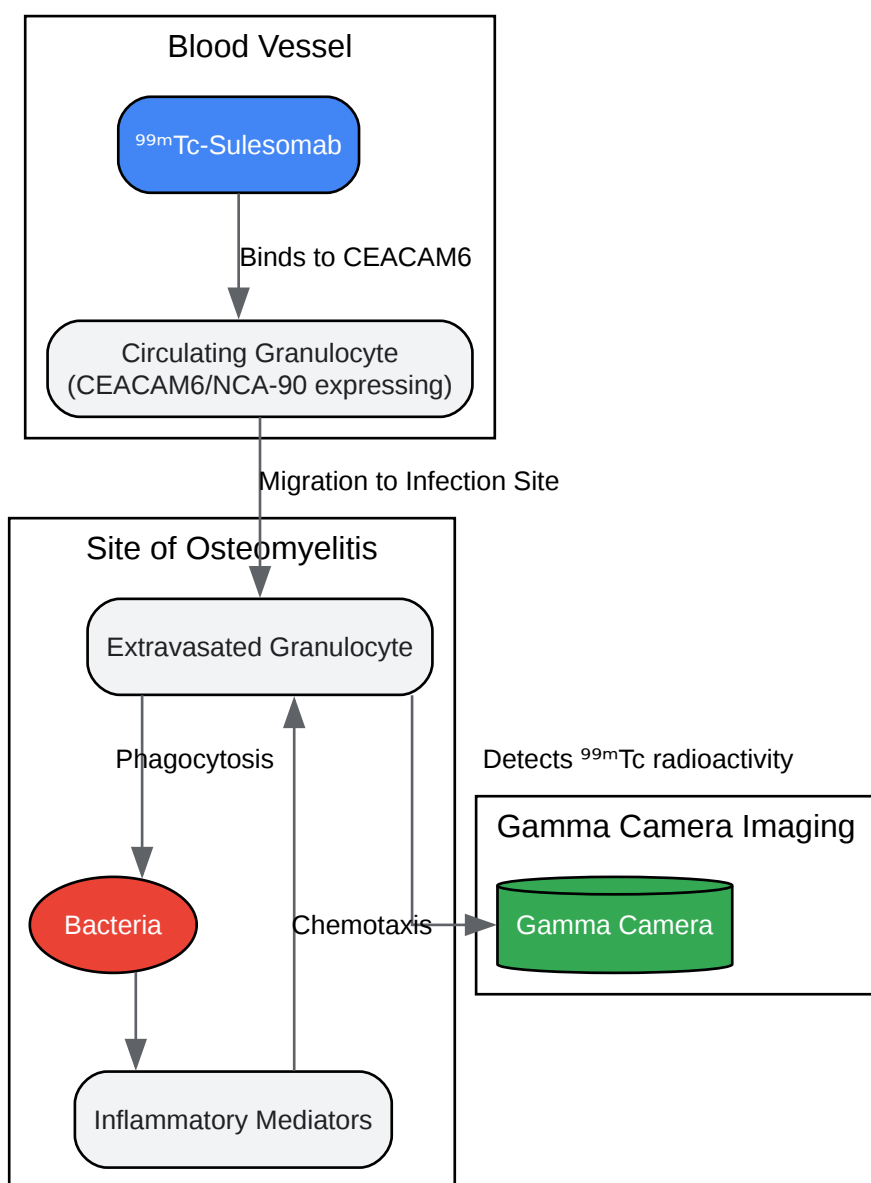
**Sulesomab**, a Fab' fragment of a murine monoclonal antibody, is a diagnostic imaging agent designed for the localization of infection and inflammation. When radiolabeled with technetium-99m ( $^{99m}\text{Tc}$ ), as  $^{99m}\text{Tc}$ -**Sulesomab** (trade name: LeukoScan), it serves as a valuable tool in nuclear medicine for the scintigraphic imaging of osteomyelitis, particularly in challenging cases such as diabetic foot ulcers.[1][2][3] These application notes provide a comprehensive overview of the principles, protocols, and performance data related to the use of **Sulesomab** for imaging osteomyelitis.

## Mechanism of Action

**Sulesomab** targets the carcinoembryonic antigen-related cell adhesion molecule 6 (CEACAM6), also known as non-specific cross-reacting antigen-90 (NCA-90), which is expressed on the surface of granulocytes.[1][3] Following intravenous administration,  $^{99m}\text{Tc}$ -**Sulesomab** binds to these granulocytes. In the presence of an infection, such as osteomyelitis, large numbers of granulocytes accumulate at the site of inflammation. The radiolabeled

antibody, now bound to these granulocytes, allows for the visualization of these infection sites using a gamma camera.[3]

While the primary mechanism is understood to be the in vivo labeling of granulocytes, there is ongoing discussion regarding the precise localization process.[1][4] It is hypothesized that **Sulesomab** may bind to both circulating granulocytes that then migrate to the infection site, as well as to granulocytes that have already extravasated into the inflamed tissue.[1][4] Increased vascular permeability at the site of inflammation may also contribute to the accumulation of the radiolabeled antibody fragment.[1]



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**Figure 1:** Mechanism of  $^{99m}\text{Tc}$ -**Sulesomab** localization in osteomyelitis.

## Quantitative Data Summary

The diagnostic performance of  $^{99m}\text{Tc}$ -**Sulesomab** in osteomyelitis has been evaluated in several clinical studies. The following tables summarize the reported sensitivity, specificity, and accuracy from various publications.

Study Population	Sensitivity (%)	Specificity (%)	Accuracy (%)	Reference
Diabetic Foot Ulcers	91	56	80	[2][5]
Diabetic Foot Ulcers (vs. WBC scans)	92	-	-	[2][5]
Long Bone Osteomyelitis	75	95	87	[6]
Articular Prosthesis Infection	80	89	87	[6]
Combat-Related Musculoskeletal Infections	72	88	78	[7]
Soft Tissue Infections	88	86	87	[8]
Prosthetic Joint Infection (isolated Sulesomab)	100	20	-	[9]
Prosthetic Joint Infection (with nanocolloid)	-	100	-	[9]

Comparison with Other Imaging Modalities	Sulesomab	Comparator	Metric	Reference
Diabetic Foot Ulcers	92%	79% (WBC Scan)	Sensitivity	[2][5]
Diabetic Foot Ulcers	90%	62% (Radiography)	Sensitivity	[2][5]
Diabetic Foot Ulcers	50%	21% (Bone Scan)	Specificity	[2][5]
"Pure" Osteomyelitis (1-4h p.i.)	80%	44% (Besilesomab)	Sensitivity	[10]
"Pure" Osteomyelitis (24h p.i.)	84%	87% (Besilesomab)	Sensitivity	[10]

## Experimental Protocols

### Radiolabeling of Sulesomab with $^{99m}\text{Tc}$

This protocol outlines the procedure for the reconstitution and radiolabeling of **Sulesomab**.

Materials:

- LeukoScan (**Sulesomab**) vial (lyophilized powder)
- Sodium Chloride for Injection (0.9%)
- Sodium Pertechnetate [ $^{99m}\text{Tc}$ ] solution

Procedure:

- Reconstitute the LeukoScan vial with 0.5 mL of Sodium Chloride for Injection.

- Gently swirl the vial to dissolve the powder. Do not shake.
- Add 1100 MBq of Sodium Pertechnetate [ $^{99m}\text{Tc}$ ] in 1 mL of Sodium Chloride for Injection to the vial.[11]
- The final solution will have a pH between 4.5 and 5.5.[11]
- The radiolabeling process is completed within 5 minutes at room temperature.[1]

## Patient Preparation and Administration

### Patient Preparation:

- No specific patient preparation, such as fasting, is required.
- Inform the patient about the procedure and the need to remain still during imaging.
- Assess for any history of hypersensitivity to murine proteins.[11]

### Administration:

- The recommended dose is approximately 0.25 mg of **Sulesomab** labeled with 555 to 1110 MBq (15 to 30 mCi) of  $^{99m}\text{Tc}$ .[12]
- Administer the radiolabeled **Sulesomab** as an intravenous injection.[3][11]
- Discard any unused portion of the reconstituted solution.[11]

## Scintigraphic Imaging

### Imaging Schedule:

- Imaging can be performed between 1 and 8 hours post-injection.[3][11] There is generally no significant difference in diagnostic accuracy between early (1-2 hours) and later (5-8 hours) imaging.[11]

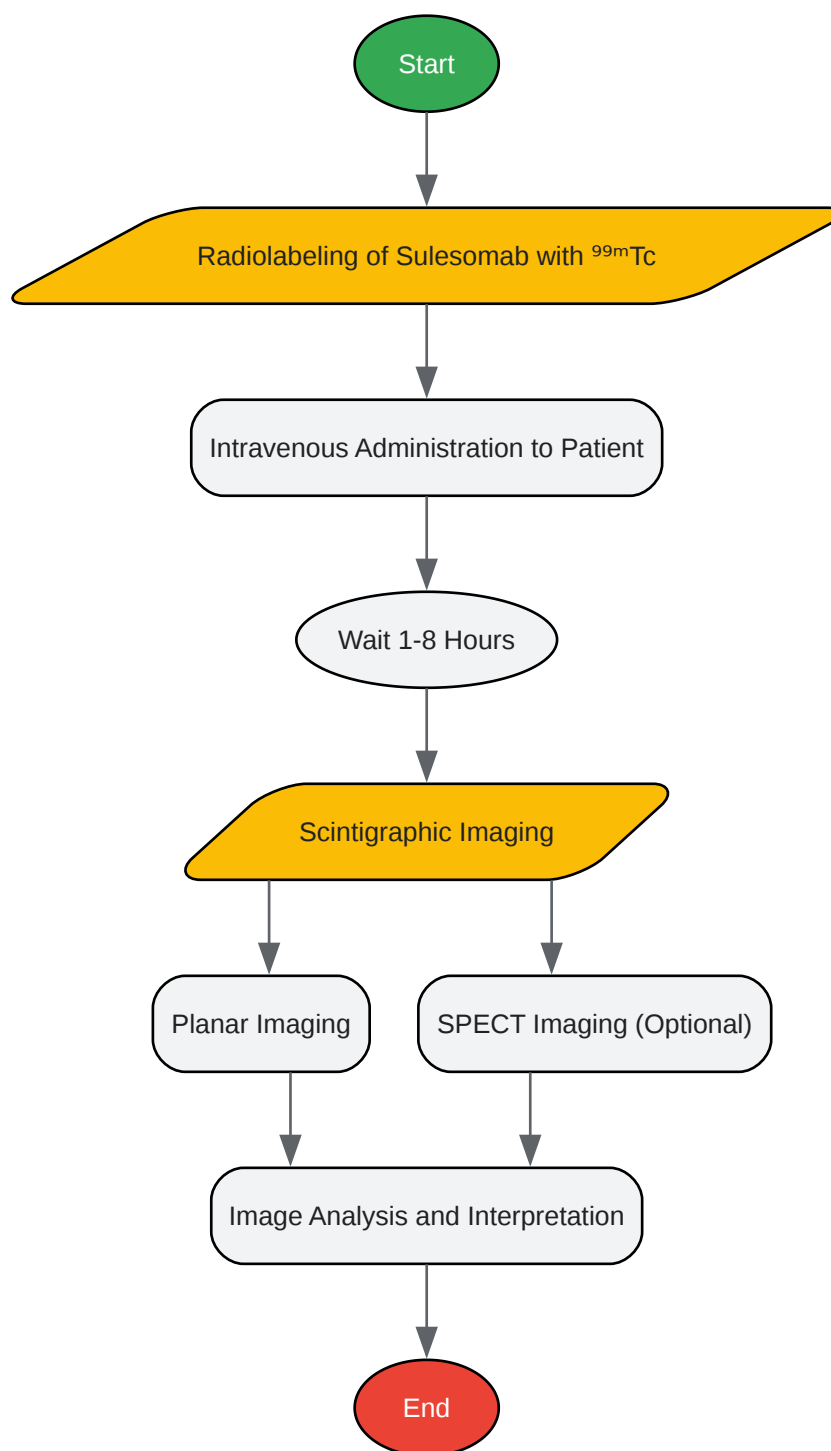
### Planar Imaging:

- Acquire static images of the region of interest.

- Use a large field-of-view gamma camera equipped with a low-energy, high-resolution collimator.
- Energy window: 140 keV with a 15-20% window.
- Matrix size: 128 x 128 or 256 x 256.[11][12]
- Acquisition time: At least 500k counts or 10 minutes per view.[11]
- Obtain multiple views (anterior, posterior, lateral, and oblique) as necessary to fully visualize the affected area.[11]

#### Single Photon Emission Computed Tomography (SPECT) Imaging:

- SPECT imaging can be beneficial for better anatomical localization and differentiation between soft tissue and bone infection.[11]
- Acquisition parameters:
  - 360° rotation in a step-and-shoot mode.
  - 60 projections, 30 seconds per projection.[11]
  - Matrix size: 64 x 64 or 128 x 128.[11]
- Data processing:
  - Reconstruct the data using filtered back-projection.
  - Review images in transaxial, coronal, and sagittal planes.[11]



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**Figure 2:** Experimental workflow for  $^{99m}\text{Tc}$ -Sulesomab imaging.

## Image Interpretation

- A positive scan is indicated by focal accumulation of the radiotracer in the area of suspected osteomyelitis that is greater than the surrounding background activity.
- When a bone scan is positive and the **Sulesomab** scan is negative, infection is considered unlikely.[11]
- In rare cases, a negative bone scan with a positive **Sulesomab** scan may indicate early-stage osteomyelitis.[11]

## Safety and Considerations

- As with all murine-derived products, there is a potential for hypersensitivity reactions, although this is rare with **Sulesomab**. [11]
- The induction of human anti-mouse antibodies (HAMA) has not been observed in clinical trials with **Sulesomab**. [2]
- The use of **Sulesomab** in patients under 21 years of age has not been established. [11]
- The marketing authorization for LeukoScan was withdrawn in Europe at the request of the marketing authorization holder, which may impact its future availability. [1][13]

## Conclusion

<sup>99m</sup>Tc-**Sulesomab** provides a rapid and effective method for the diagnostic imaging of osteomyelitis. Its ability to directly target granulocytes involved in the infectious process offers advantages in certain clinical scenarios, particularly in patients with diabetic foot ulcers. The protocols outlined in these notes provide a framework for the successful application of this technology in a research or clinical setting.

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